

Application Notes: In Vivo Administration of 4BP-TQS (GAT107)

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Compound of Interest

Compound Name: 4BP-TQS
Cat. No.: B15616232

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Introduction

4BP-TQS is a potent, selective allosteric agonist and positive allosteric modulator (ago-PAM) of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR). The in vivo activity resides exclusively in the (+)-enantiomer, also known as GAT107. As an ago-PAM, GAT107 directly activates the $\alpha 7$ nAChR at an allosteric transmembrane site and also potentiates the effects of orthosteric agonists like acetylcholine. A key feature of GAT107 is its classification as a Type II PAM, meaning it not only increases the receptor's peak ion current but also significantly slows the rate of desensitization, prolonging the receptor's active state.^[1] These properties make it a valuable research tool for investigating the therapeutic potential of $\alpha 7$ nAChR activation in various disease models, including inflammatory conditions and neuropathic pain.^{[2][3]}

Compound Information

- Compound Name: **4BP-TQS** (racemic)
- Active Enantiomer: GAT107 ((+)-(4-(4-bromophenyl)-3a,4,5,9b-tetrahydro-3H-cyclopenta[c]quinoline-8-sulfonamide))^[4]

- Mechanism of Action: Allosteric Agonist and Positive Allosteric Modulator (ago-PAM) of the $\alpha 7$ nicotinic acetylcholine receptor.[1][4]

Key Experimental Parameters

Systemic administration of GAT107 has been successfully performed in both mice and rats, primarily via intraperitoneal (i.p.) injection. The choice of vehicle and dosage depends on the specific animal model and experimental goals. Two primary vehicle formulations have been validated in published studies.

Experimental Protocols & Data

Protocol 1: Systemic Administration in Mouse Model of Acute Lung Injury

This protocol details the administration of GAT107 for studying its anti-inflammatory effects in a mouse model of ventilator-associated pneumonia.

1. Materials and Reagents:

- GAT107
- Dimethyl sulfoxide (DMSO, sterile, injectable grade)
- Sterile 1 mL syringes with 25-27 gauge needles
- Animal Model: Male C57BL/6 mice (6-10 weeks old)[4]

2. Dosing Solution Preparation:

- Prepare a stock solution of GAT107 in DMSO.
- On the day of injection, dilute the stock solution with additional sterile DMSO to achieve the final desired concentration for a 3.3 mg/kg dose. The final injection volume should be appropriate for i.p. administration in mice (e.g., 1 mL/kg).[4]

3. Administration Procedure:

- Animal Model: C57BL/6 mice are exposed to hyperoxia (>95% O₂) to induce lung injury.[\[4\]](#)[\[5\]](#)
- Dosage: Administer 3.3 mg/kg of GAT107 via intraperitoneal (i.p.) injection.[\[4\]](#)[\[5\]](#)
- Dosing Schedule: Administer the first dose 24 hours after the onset of hyperoxic exposure. Continue injections every 12 hours until the termination of the hyperoxia exposure.[\[4\]](#)[\[6\]](#)
- Control Group: Administer an equivalent volume of the vehicle (DMSO) to the control group using the same injection route and schedule.[\[4\]](#)

Quantitative Data Summary (Mouse)

Parameter	Value	Animal Model	Source
Route	Intraperitoneal (i.p.)	C57BL/6 Mouse	[4] [5]
Dosage	3.3 mg/kg	C57BL/6 Mouse	[4] [5]
Vehicle	DMSO	C57BL/6 Mouse	[4]

| Frequency | Every 12 hours | C57BL/6 Mouse |[\[4\]](#)[\[6\]](#) |

Protocol 2: Systemic Administration in Rat and Mouse Models for Pain & phMRI Studies

This protocol is suitable for assessing the effects of GAT107 on the central nervous system, such as in pain models or pharmacological MRI (phMRI) studies.

1. Materials and Reagents:

- GAT107
- Ethanol (200 proof)
- Emulphor-620
- Sterile distilled water or saline
- Sterile 1 mL syringes with 25-27 gauge needles

- Animal Models: Male Sprague Dawley rats or various mouse strains.[\[1\]](#)[\[2\]](#)

2. Dosing Solution Preparation (Emulphor-based Vehicle):

- Prepare the vehicle by mixing 1 part Ethanol, 1 part Emulphor-620, and 18 parts sterile distilled water (1:1:18 ratio).[\[1\]](#)[\[2\]](#)
- Dissolve the solid GAT107 in the vehicle to the desired final concentration.
- To aid dissolution, the solution can be heated and sonicated for approximately 20 minutes, followed by vigorous vortexing until all solid is dissolved.[\[1\]](#)
- Store the final solution at 4°C and vortex thoroughly before each administration.[\[1\]](#)

3. Administration Procedure:

- Animal Model: Sprague Dawley rats (for phMRI) or various mouse strains (for pain models).[\[1\]](#)[\[2\]](#)
- Dosage: Administer a dose between 1 mg/kg and 10 mg/kg via intraperitoneal (i.p.) injection. Studies have shown dose-dependent effects, with 3 mg/kg having a significant effect in rats.[\[1\]](#)[\[2\]](#)
- Dosing Schedule: For acute studies, a single i.p. injection is administered 15-30 minutes before behavioral testing or imaging.[\[2\]](#) For subchronic studies, injections can be given twice daily.[\[2\]](#)
- Control Group: Administer an equivalent volume of the 1:1:18 Ethanol:Emulphor:Water vehicle to the control group using the same injection route and schedule.[\[1\]](#)

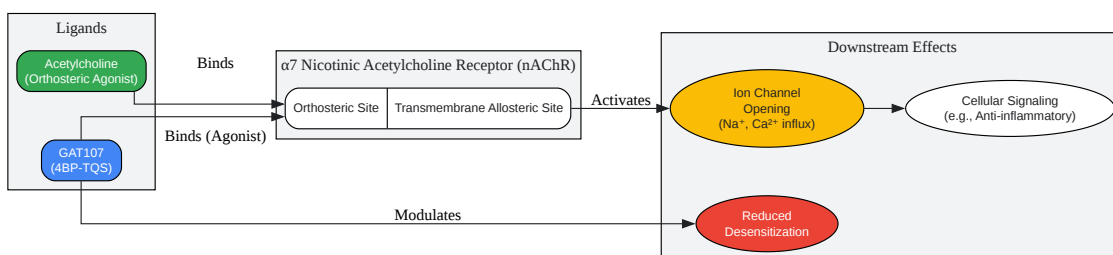
Quantitative Data Summary (Rat & Mouse)

Parameter	Value	Animal Model	Source
Route	Intraperitoneal (i.p.)	Sprague Dawley Rat	[1]
Dosage Range	1, 3, 10 mg/kg	Sprague Dawley Rat	[1]
Vehicle	1:1:18 Ethanol:Emulphor:Water	Sprague Dawley Rat	[1]
Frequency	Single dose	Sprague Dawley Rat	[1]
Route	Intraperitoneal (i.p.)	Mouse	[2]
Dosage Range	1, 3, 10 mg/kg	Mouse	[2]
Vehicle	1:1:18 Ethanol:Emulphor:Water	Mouse	[2]

| Frequency | Single dose or twice daily | Mouse |[2] |

Visualizations

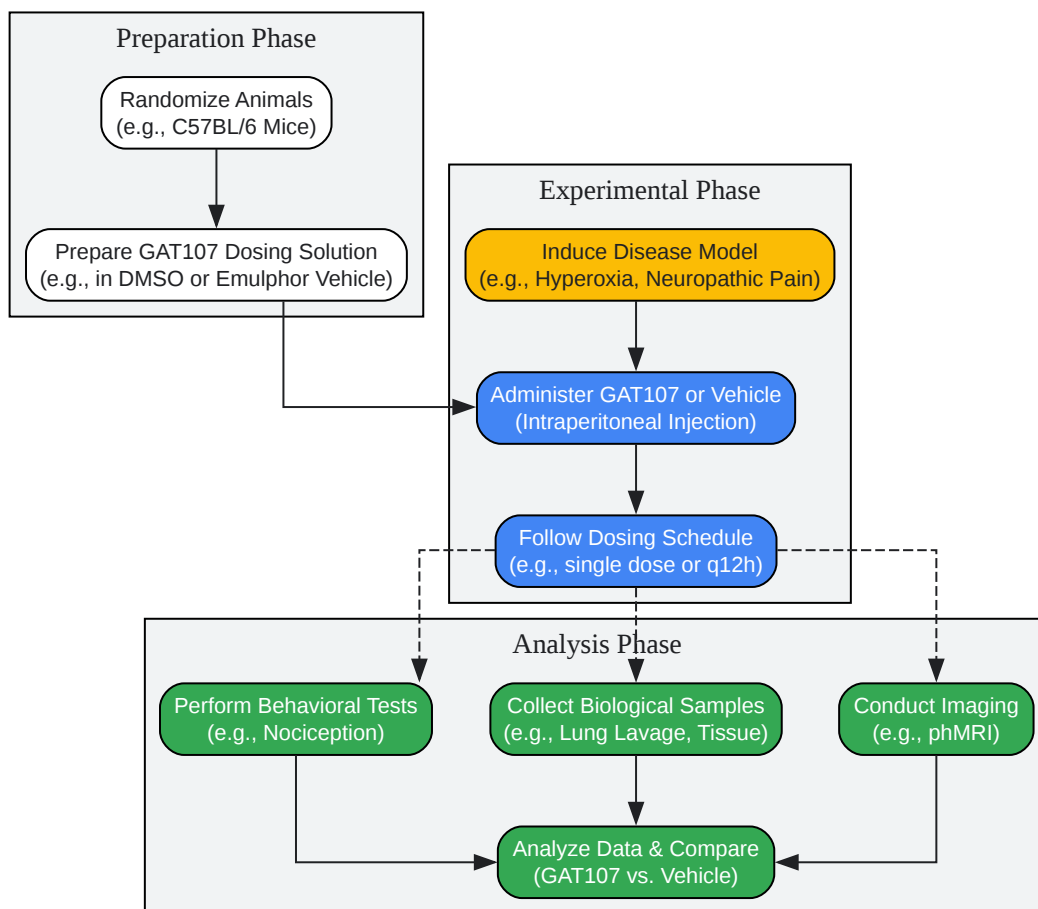
Signaling Pathway of 4BP-TQS (GAT107)



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Caption: Mechanism of GAT107 as an allosteric agonist and positive modulator of the $\alpha 7$ nAChR.

Experimental Workflow for In Vivo Administration



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Caption: Generalized workflow for in vivo studies of GAT107 in rodent models.

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